An In-depth Technical Guide to 2-Bromo-6-methylnicotinamide and its Synthesis

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Compound of Interest

Compound Name: *2-Bromo-6-methylnicotinamide*

Cat. No.: *B13664547*

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A Note on the Target Compound: Publicly accessible chemical databases and scientific literature contain limited to no specific information on "**2-Bromo-6-methylnicotinamide**." This suggests that it may be a novel compound or one that is not widely studied. This guide will, therefore, focus on its direct and well-documented precursor, 2-Bromo-6-methylnicotinic acid, providing a comprehensive overview of its properties and a detailed protocol for its conversion to the target amide. This approach ensures scientific accuracy and provides a practical roadmap for researchers.

Part 1: Core Chemical Identifiers of the Precursor

For any research and development endeavor, precise identification of chemical entities is paramount. The foundational precursor to our target molecule is 2-Bromo-6-methylnicotinic acid.

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Identifier	Value	Source
SMILES	O=C(O)C1=C(Br)N=C(C)C=C1	[1]
InChI Key	Not readily available in cited sources.	
CAS Number	1060810-09-4	[1]
Molecular Formula	$C_7H_6BrNO_2$	[2]
Molecular Weight	216.03 g/mol	[1]

Part 2: The Strategic Importance in Medicinal Chemistry

Nicotinamide and its derivatives are pivotal scaffolds in drug discovery, playing roles in a multitude of biological processes. The introduction of a bromine atom and a methyl group onto the pyridine ring, as seen in **2-Bromo-6-methylnicotinamide**, offers medicinal chemists a versatile platform for structural modification. The bromine atom, in particular, serves as a synthetic handle for various cross-coupling reactions, enabling the introduction of diverse molecular fragments to explore structure-activity relationships (SAR).

Part 3: Synthesis of **2-Bromo-6-methylnicotinamide** from 2-Bromo-6-methylnicotinic acid

The most direct and common method for the synthesis of a primary amide from a carboxylic acid is through the activation of the carboxyl group followed by reaction with an ammonia source.

Experimental Protocol: Amidation of 2-Bromo-6-methylnicotinic acid

This protocol details the conversion of 2-Bromo-6-methylnicotinic acid to **2-Bromo-6-methylnicotinamide**.

Materials:

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- 2-Bromo-6-methylnicotinic acid
- Thionyl chloride ($SOCl_2$) or Oxalyl chloride ($(COCl)_2$)
- Anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF)
- Ammonium hydroxide (NH_4OH) solution (concentrated)
- Saturated sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

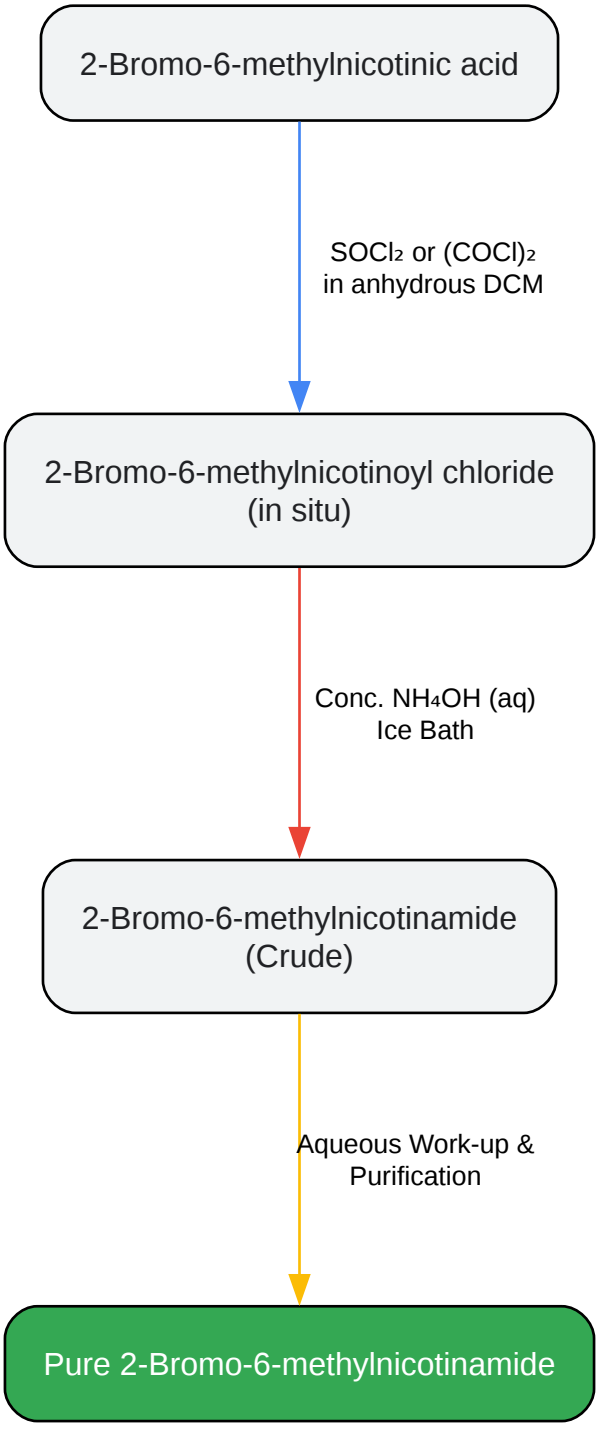
- Activation of the Carboxylic Acid:
  - In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-Bromo-6-methylnicotinic acid (1.0 eq) in anhydrous DCM.
  - Cool the solution in an ice bath.
  - Slowly add thionyl chloride (1.2 - 1.5 eq) dropwise to the stirred solution. Causality Note: Thionyl chloride converts the carboxylic acid into a more reactive acyl chloride, which is highly susceptible to nucleophilic attack by ammonia.
  - Allow the reaction to stir at 0°C for 30 minutes and then at room temperature for 1-2 hours, or until the reaction is complete (monitored by TLC or LC-MS).

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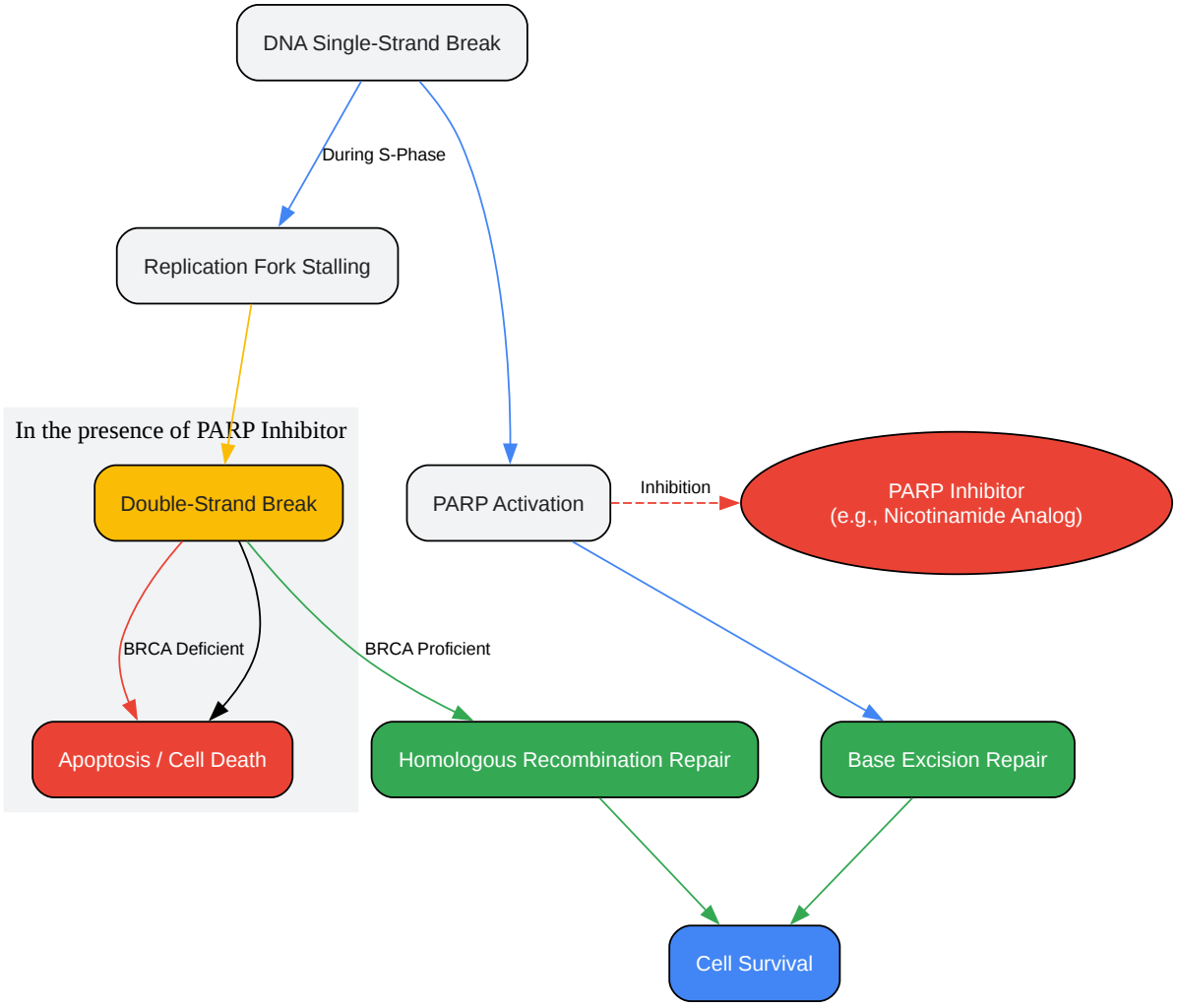
- Amidation:
  - In a separate flask, cool a concentrated solution of ammonium hydroxide in an ice bath.
  - Slowly add the freshly prepared acyl chloride solution from step 1 to the cold ammonium hydroxide solution with vigorous stirring. Causality Note: The highly reactive acyl chloride readily reacts with the nucleophilic ammonia to form the stable amide bond. The reaction is exothermic and performed at low temperature to minimize side reactions.
  - After the addition is complete, allow the mixture to warm to room temperature and stir for an additional 1-2 hours.
- Work-up and Purification:
  - Transfer the reaction mixture to a separatory funnel.
  - Separate the organic layer.
  - Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine. Causality Note: The aqueous washes remove unreacted reagents and byproducts.
  - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
  - The crude product can be further purified by recrystallization or column chromatography to yield pure **2-Bromo-6-methylnicotinamide**.

Visualizing the Synthetic Workflow

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Caption: General mechanism of PARP inhibition leading to cell death in HRR-deficient cells.

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Part 5: Conclusion

2-Bromo-6-methylnicotinamide represents an intriguing yet underexplored molecule. This guide provides a scientifically grounded pathway for its synthesis from the readily available 2-Bromo-6-methylnicotinic acid. The provided protocols and conceptual frameworks are intended to serve as a valuable resource for researchers and drug development professionals aiming to explore the therapeutic potential of this and related nicotinamide derivatives.

References

- PubChem.2-Bromo-N-methylnicotinamide.[Link]

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Sources

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